

how to dissolve Scrambled 10Panx for stock solution

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Compound of Interest

Compound Name: Scrambled 10Panx

Cat. No.: B612424

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Technical Support Center: Scrambled 10Panx

This technical support guide provides detailed instructions and answers to frequently asked questions regarding the dissolution of **Scrambled 10Panx** for the preparation of stock solutions. It is intended for researchers, scientists, and drug development professionals using this peptide in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Scrambled 10Panx**?

A1: **Scrambled 10Panx** is a control peptide for 10Panx.[1][2] 10Panx is a mimetic inhibitory peptide that blocks pannexin-1 (Panx-1) gap junctions.[1] **Scrambled 10Panx** has a random amino acid sequence but the same composition as 10Panx and is used in experiments to demonstrate that the effects of 10Panx are specific to its sequence and not due to non-specific peptide effects.[2]

Q2: What is the primary solvent for dissolving **Scrambled 10Panx**?

A2: The recommended solvent for dissolving **Scrambled 10Panx** is dimethyl sulfoxide (DMSO).[3]

Q3: What should I do if the peptide doesn't dissolve completely?

A3: If you encounter solubility issues, gentle warming of the solution or brief sonication can aid in dissolution.[4][5] It is always recommended to first test the solubility with a small amount of the peptide before dissolving the entire stock.[4][6] If DMSO is not suitable for your experimental setup, other organic solvents like DMF, methanol, or isopropanol can be tested for hydrophobic peptides.[7]

Q4: How should I store the **Scrambled 10Panx** stock solution?

A4: Once dissolved, it is recommended to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles. These aliquots should be stored at -20°C or -80°C.[3][4] A stock solution in DMSO should be stable for at least one month when stored at -20°C and for up to six months at -80°C.[3] Lyophilized (powder) **Scrambled 10Panx** can be stored at -20°C for up to three years.[3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Peptide will not dissolve in the recommended solvent.	The peptide may be highly hydrophobic or aggregated.	Try gentle warming or sonication. If using DMSO, ensure it is of high purity. For very hydrophobic peptides, a small amount of an organic solvent like DMF or acetonitrile can be tried, followed by a stepwise addition of the aqueous buffer. [7]
The solution is cloudy or has visible particulates after dissolution.	The solubility limit of the peptide in the chosen solvent has been exceeded, or the peptide has precipitated out of solution.	Centrifuge the solution to pellet any undissolved material before use. [4] Consider preparing a more dilute stock solution.
Inconsistent experimental results using the stock solution.	The stock solution may have degraded due to improper storage or multiple freeze-thaw cycles. The peptide may have oxidized if it contains methionine or cysteine and was dissolved in DMSO.	Always use freshly prepared aliquots for experiments. Avoid repeated freeze-thaw cycles. If the peptide contains susceptible residues, consider using a different solvent like DMF. [6] [7]

Quantitative Data Summary

Property	Value	Source
Molecular Weight	1242.37 g/mol	[3]
Molecular Formula	C58H79N15O16	[3]
CAS Number	1315378-72-3	[3]
Solubility in DMSO	≥ 24 mg/mL	[3]

Experimental Protocols

Protocol for Preparation of a 10 mM Scrambled 10Panx Stock Solution in DMSO

Materials:

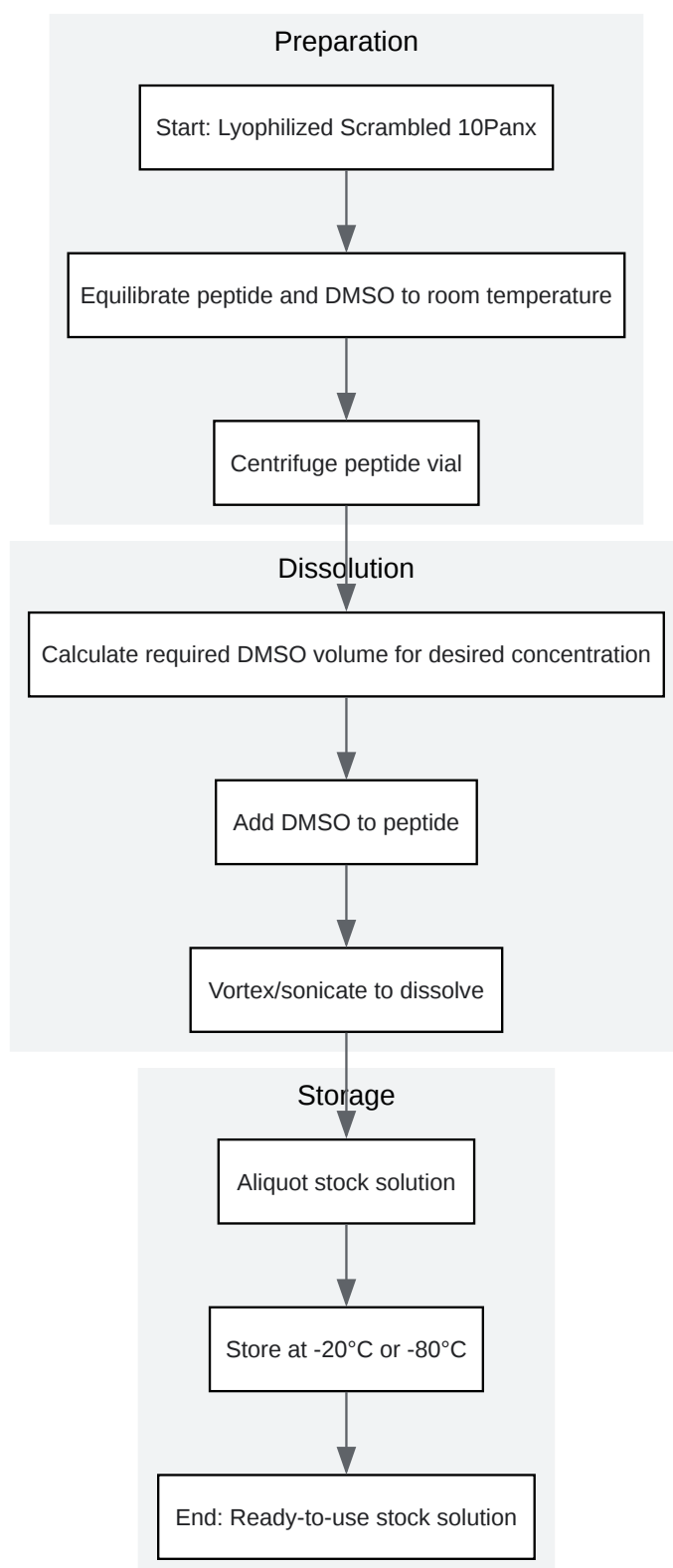
- **Scrambled 10Panx** peptide (lyophilized powder)
- Dimethyl sulfoxide (DMSO), sterile, high purity
- Sterile microcentrifuge tubes
- Pipettors and sterile tips

Procedure:

- Pre-dissolution Steps:
 - Before opening, centrifuge the vial of lyophilized **Scrambled 10Panx** to ensure all the powder is at the bottom.
 - Allow the peptide and the DMSO to equilibrate to room temperature.
- Calculation of Solvent Volume:
 - The molecular weight of **Scrambled 10Panx** is 1242.37 g/mol .
 - To prepare a 10 mM stock solution from 1 mg of peptide, the required volume of DMSO is calculated as follows:
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Concentration (mol/L)}$
 - $\text{Volume (}\mu\text{L)} = ((0.001 \text{ g} / 1242.37 \text{ g/mol}) / 0.010 \text{ mol/L}) * 1,000,000 \mu\text{L/L} \approx 80.5 \mu\text{L}$
- Dissolution:
 - Add the calculated volume of DMSO to the vial containing the lyophilized peptide.

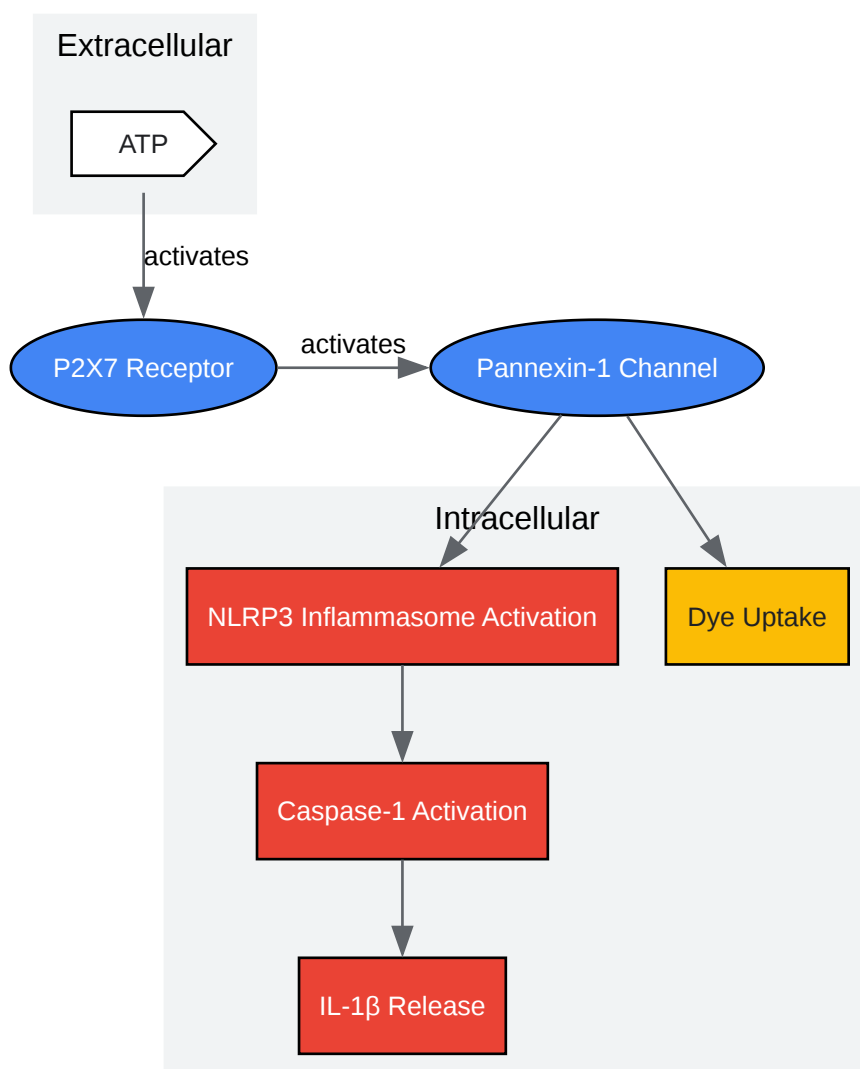
- Vortex the vial gently until the peptide is completely dissolved. If necessary, brief sonication can be applied.
- Aliquoting and Storage:
 - Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Visualizations



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Caption: Workflow for dissolving **Scrambled 10Panx** to prepare a stock solution.



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Caption: Simplified Pannexin-1 signaling pathway upon ATP stimulation.

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